

Application Note: Experimental Profiling of TNF- α (31-45) in Autoimmune & Signaling Research

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Compound of Interest

Compound Name: *TNF-alpha (31-45), human*

Cat. No.: *B13395061*

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Abstract & Technical Significance

Tumor Necrosis Factor-alpha (TNF- α) is a pleiotropic cytokine critical in autoimmune pathology (Rheumatoid Arthritis, Crohn's Disease). While full-length recombinant TNF- α (rTNF- α) is the gold standard for stimulation, it forms unstable trimers and activates a broad spectrum of downstream effectors (apoptosis, necroptosis, and survival).

TNF- α (31-45) (Sequence: RRANALLANGVELRD) is a synthetic peptide fragment corresponding to a specific receptor-binding domain of the human TNF- α protein. Unlike the full-length protein, this peptide serves as a precision tool for investigating the NF- κ B signaling axis. Emerging research identifies it as a functional mimetic that can activate NF- κ B, potentially via TNFR2 interaction, making it invaluable for dissecting survival signaling pathways distinct from the apoptotic cascades often triggered by holo-TNF- α .

Key Applications

- **Selective Signaling Activation:** Stimulation of NF- κ B without the full complexity of the TNF trimer.
- **Epitope Mapping:** Validating neutralizing antibodies targeting the Arg31-Asp45 region.

- Autoimmune Modeling: Studying "sterile inflammation" and cytokine-induced drug resistance (e.g., cisplatin resistance mechanisms).

Physicochemical Profile & Handling

Failure to handle bioactive peptides correctly is the #1 cause of experimental inconsistency.

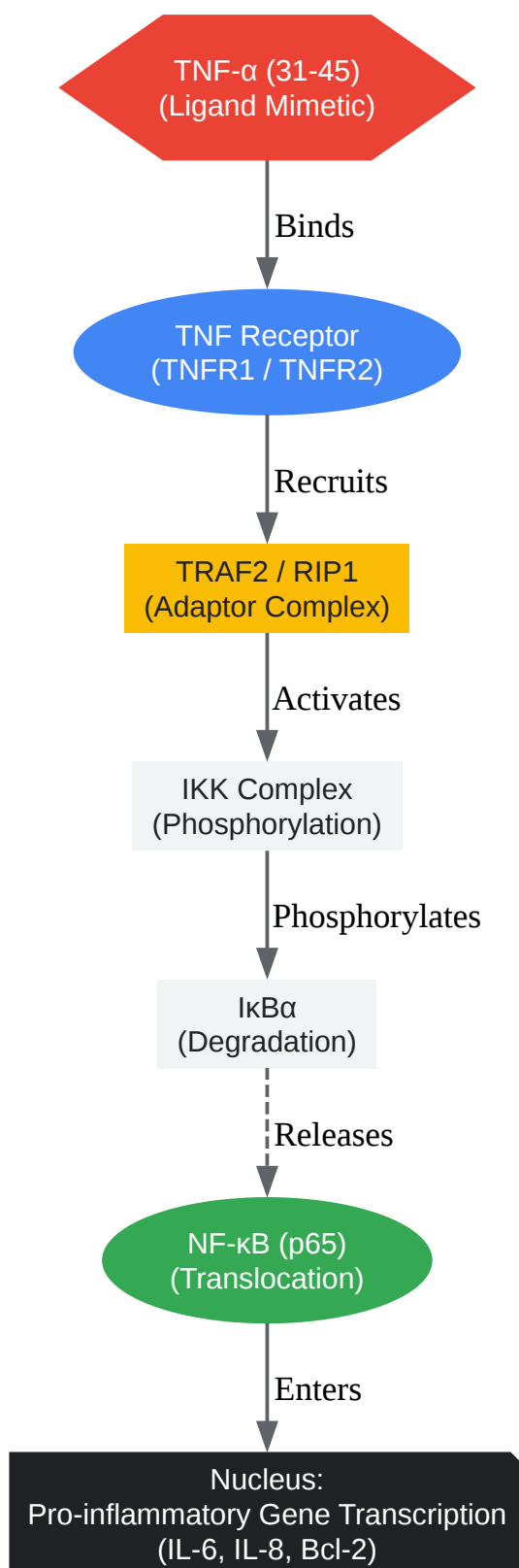
Property	Specification
Sequence	H-Arg-Arg-Ala-Asn-Ala-Leu-Leu-Ala-Asn-Gly-Val-Glu-Leu-Arg-Asp-OH
Molecular Weight	~1668.9 g/mol
Solubility	Soluble in water (due to charged Arg/Asp residues), but stock in DMSO is recommended for stability.
Purity Requirement	≥95% (HPLC) for cell culture assays to avoid endotoxin artifacts.
Storage	Lyophilized: -20°C (1 year). Solubilized: -80°C (avoid freeze-thaw).
Isoelectric Point (pI)	~11.0 (Highly Basic - positively charged at physiological pH).

Mechanism of Action: The "Mimetic" Hypothesis

Unlike neutralizing peptides that block receptors, TNF- α (31-45) acts as an agonist or partial agonist. It maps to the external surface of the TNF monomer. Upon binding to TNF Receptors (TNFR), it induces the recruitment of adaptor proteins (TRAF2/5), leading to the phosphorylation of IKK and the subsequent nuclear translocation of NF- κ B (p65/p50).

Pathway Visualization

The following diagram illustrates the specific signaling node activated by TNF- α (31-45).



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Caption: TNF- α (31-45) mimics ligand binding, triggering the canonical NF- κ B cascade leading to inflammatory gene expression.

Experimental Protocols

Protocol A: Reconstitution & Storage (Critical Step)

Rationale: The peptide is highly basic (pI 11). Improper pH can lead to aggregation.

- Initial Dissolution: Dissolve 1 mg of peptide in 50 μ L of sterile DMSO to ensure complete unfolding.
- Dilution: Slowly add 950 μ L of sterile PBS (pH 7.4) or sterile water.
 - Note: This creates a 1 mg/mL (approx. 600 μ M) stock in 5% DMSO.
- Aliquot: Dispense into 20 μ L aliquots in low-binding tubes.
- Flash Freeze: Snap freeze in liquid nitrogen and store at -80°C.

Protocol B: In Vitro NF- κ B Activation Assay

Objective: To quantify the inflammatory potential of TNF- α (31-45) in macrophages (RAW 264.7) or epithelial cells (HeLa).

Reagents:

- Target Cells: HeLa or RAW 264.7 (70% confluent).
- Positive Control: Recombinant Human TNF- α (10 ng/mL).
- Negative Control: Scrambled Peptide (same AA composition).
- Assay: NF- κ B Luciferase Reporter or Western Blot (p-p65).

Workflow:

- Starvation: Wash cells 2x with PBS and incubate in serum-free media for 4 hours. This reduces basal NF- κ B activity.

- Treatment:
 - Low Dose: 1 μ M TNF- α (31-45)
 - High Dose: 5 μ M - 10 μ M TNF- α (31-45)
 - Timepoint: Incubate for 1 hour (for phosphorylation) or 4-6 hours (for reporter/cytokine release).
- Lysis/Harvest:
 - For Western: Lyse in RIPA buffer with Phosphatase Inhibitors.
 - For Reporter: Add Luciferase substrate.
- Readout: Measure Luminescence or Blot for Phospho-p65 (Ser536).

Experimental Logic: If TNF- α (31-45) acts as a mimetic, you will observe a dose-dependent increase in p65 phosphorylation at 1 hour, similar to (but likely less potent than) rTNF- α .

Workflow Visualization



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Caption: Step-by-step workflow for validating NF- κ B activation in vitro.

Troubleshooting & Validation Matrix

Observation	Probable Cause	Corrective Action
Precipitation in Stock	High concentration in aqueous buffer.	Re-dissolve in 100% DMSO first, then dilute. Keep stock < 2 mg/mL.
No NF-κB Signal	Peptide degradation or low receptor density.	Use fresh aliquot. Confirm cell line expresses TNFR (HeLa/RAW are standard). Increase dose to 20 μM.
High Background	Serum interference.	Ensure 4-hour serum starvation. Use endotoxin-free water.
Cytotoxicity	DMSO concentration too high.	Ensure final DMSO concentration in culture is < 0.1%.

References

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